

Technical Guide: 4-Nitrobiphenyl-d9 for Isotope Dilution Mass Spectrometry

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Compound of Interest					
Compound Name:	4-Nitrodiphenyl-D9				
Cat. No.:	B15341491	Get Quote			

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of 4-nitrobiphenyl-d9, a deuterated analog of 4-nitrobiphenyl, which is crucial as an internal standard for quantitative analysis by isotope dilution mass spectrometry (IDMS). This document outlines its chemical properties, lists key suppliers, and details a comprehensive experimental protocol for its use in the analysis of environmental samples.

Introduction to 4-Nitrobiphenyl-d9

4-Nitrobiphenyl-d9 is a stable isotope-labeled version of 4-nitrobiphenyl, where nine hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for analytical methods, particularly gas chromatography-mass spectrometry (GC-MS). When added to a sample at a known concentration, 4-nitrobiphenyl-d9 co-elutes with the unlabeled analyte (4-nitrobiphenyl). Because it is chemically identical to the analyte, it experiences the same sample preparation losses and ionization effects in the mass spectrometer. By measuring the ratio of the analyte to the isotopically labeled standard, accurate and precise quantification can be achieved, correcting for variations in extraction efficiency and instrument response.

Supplier and Quantitative Data

Several chemical suppliers offer 4-nitrobiphenyl-d9 for research and analytical purposes. The following table summarizes key quantitative data for this compound. It is important to note that



while certificates of analysis with exact purity and isotopic enrichment are available from suppliers upon request, the data below is compiled from publicly available product information.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity
LGC Standards	350818-59-6	C12D9NO2	208.26	≥98% chemical purity, ≥98% isotopic enrichment (atom % D)
Pharmaffiliates	350818-59-6	C12D9NO2	208.26	High purity (specifics available on CoA)[1]
Toronto Research Chemicals (TRC)	350818-59-6	C12D9NO2	208.26	Not specified on product page; CoA required

Experimental Protocol: Quantification of 4-Nitrobiphenyl in Soil using Isotope Dilution GC-MS

This protocol details the methodology for the quantitative analysis of 4-nitrobiphenyl in a soil matrix using 4-nitrobiphenyl-d9 as an internal standard. This method is adapted from established EPA protocols for the analysis of semivolatile organic compounds in solid matrices.

Materials and Reagents

- 4-Nitrobiphenyl-d9 (Internal Standard)
- 4-Nitrobiphenyl (Analytical Standard)
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)



- Hexane (HPLC grade)
- Sodium sulfate (anhydrous, analytical grade)
- Deionized water
- Solid Phase Extraction (SPE) cartridges (e.g., silica gel)
- Centrifuge tubes (50 mL)
- Vortex mixer
- Centrifuge
- Rotary evaporator or nitrogen evaporator
- Gas chromatograph-mass spectrometer (GC-MS)

Sample Preparation and Extraction

- Spiking the Sample: To a 10 g soil sample in a 50 mL centrifuge tube, add a known amount of 4-nitrobiphenyl-d9 solution in methanol. The spiking level should be chosen to be in the mid-range of the calibration curve.
- Extraction: Add 20 mL of a 1:1 mixture of hexane and dichloromethane to the centrifuge tube.
- Vortexing and Sonication: Vortex the sample for 2 minutes to ensure thorough mixing.
 Following this, place the sample in an ultrasonic bath for 15 minutes to enhance extraction efficiency.
- Centrifugation: Centrifuge the sample at 3000 rpm for 10 minutes to separate the solid and liquid phases.
- Solvent Collection: Carefully decant the supernatant (solvent extract) into a clean flask.
- Repeat Extraction: Repeat the extraction process (steps 2-5) on the soil pellet with a fresh
 20 mL portion of the hexane/dichloromethane mixture. Combine the supernatants.



- Drying the Extract: Pass the combined extract through a column containing anhydrous sodium sulfate to remove any residual water.
- Concentration: Concentrate the dried extract to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.

Sample Cleanup (if necessary)

For complex matrices with significant interferences, a cleanup step using solid-phase extraction (SPE) may be required.

- SPE Cartridge Conditioning: Condition a silica gel SPE cartridge by passing 5 mL of hexane through it.
- Sample Loading: Load the 1 mL concentrated extract onto the conditioned SPE cartridge.
- Elution: Elute the target analytes with an appropriate solvent mixture (e.g., a mixture of hexane and dichloromethane). The optimal elution solvent should be determined experimentally.
- Final Concentration: Concentrate the eluate to a final volume of 1 mL.

GC-MS Analysis

- Instrument Setup:
 - GC Column: Use a non-polar or semi-polar capillary column suitable for the analysis of semivolatile organic compounds (e.g., a 30 m x 0.25 mm ID x 0.25 μm film thickness DB-5ms or equivalent).
 - Injection Mode: Splitless injection.
 - Oven Temperature Program: Optimize the temperature program to achieve good separation of 4-nitrobiphenyl from other matrix components. A typical program might be: initial temperature of 60°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 5 minutes.
 - MS Ionization Mode: Electron Ionization (EI).

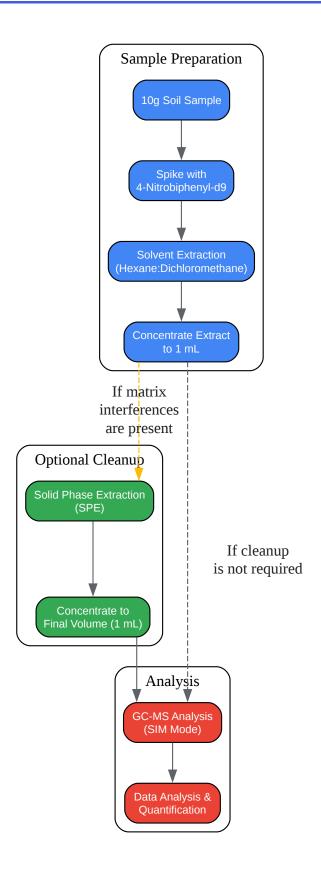


- MS Acquisition Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity.
 Monitor characteristic ions for both 4-nitrobiphenyl and 4-nitrobiphenyl-d9.
 - 4-Nitrobiphenyl: m/z (e.g., 199, 169, 152)
 - 4-Nitrobiphenyl-d9: m/z (e.g., 208, 176, 160)
- Calibration: Prepare a series of calibration standards containing known concentrations of 4nitrobiphenyl and a constant concentration of 4-nitrobiphenyl-d9.
- Sample Injection: Inject 1 μL of the final extract into the GC-MS system.
- Data Analysis:
 - Identify the peaks for 4-nitrobiphenyl and 4-nitrobiphenyl-d9 based on their retention times and characteristic ions.
 - Integrate the peak areas for the selected ions of both the analyte and the internal standard.
 - Calculate the response ratio (Area of analyte / Area of internal standard).
 - Determine the concentration of 4-nitrobiphenyl in the sample by using the calibration curve of response ratios versus concentration.

Diagrams

Experimental Workflow



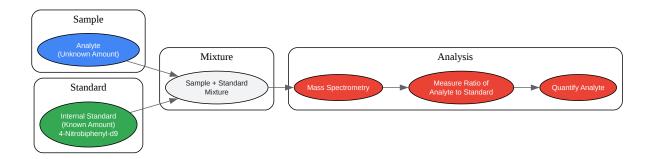


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Caption: Workflow for the analysis of 4-nitrobiphenyl in soil.



Isotope Dilution Principle



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Caption: Principle of Isotope Dilution Mass Spectrometry.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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